

Comprehensive Technical Analysis: Biological Targets of Cyclohexyl(2-fluorophenyl)methanamine

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Compound of Interest

Compound Name: Cyclohexyl(2-fluorophenyl)methanamine

Cat. No.: B13637279

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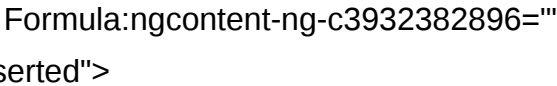
Executive Summary

Cyclohexyl(2-fluorophenyl)methanamine (CAS: 1225920-67-1) is a structural hybrid belonging to the broader class of arylcyclohexylamines and 1,2-diarylethylamines.[1][2] Chemically, it consists of a methanamine linker bridging a lipophilic cyclohexyl ring and a 2-fluorophenyl moiety.[2] While specific pharmacological data on this precise entity is sparse in public literature, its structural homology to known dissociative anesthetics (e.g., Deschloroketamine, Ephedrine) and stimulants (Lefetamine) allows for a high-confidence prediction of its biological targets.[2]

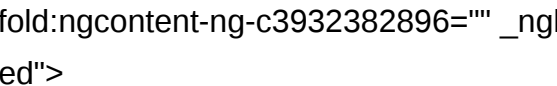
This technical guide synthesizes Structure-Activity Relationship (SAR) data to identify the NMDA receptor (PCP binding site) and Monoamine Transporters (DAT/NET) as the primary biological targets.[2] The following sections detail the mechanistic basis for these interactions, experimental validation protocols, and metabolic pathways.

Chemical Identity & Structural Analysis[1][2][3][4]

Physicochemical Profile[1][2]

- IUPAC Name: 1-Cyclohexyl-1-(2-fluorophenyl)methanamine[2]
- Molecular Formula:

[3][4][5][6]

- Molecular Weight: 207.29 g/mol [2][6]
- Core Scaffold:
-Cyclohexylbenzylamine
- Key Substituent: 2-Fluoro group on the phenyl ring (bioisosteric replacement often used to modulate metabolic stability and potency).[2]

Structural Homology & SAR

The molecule represents a "stripped-down" pharmacophore of several known psychoactive classes.[2] It lacks the ketone group of ketamine analogs and the piperidine ring of phencyclidine (PCP), presenting instead as a primary amine with a flexible methine bridge.[2]

Structural Analog	Relation to Target	Key Pharmacophore Shared
Deschloroketamine (DCK)	NMDA Antagonist	Aryl-Cyclohexyl core; 2-position substitution (Cl vs F). [2]
Ephenidine	NMDA Antagonist	1,2-Diarylethylamine structure; replacement of one phenyl with cyclohexyl.[2]
Lefetamine	Stimulant/Opioid	ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted"> -substituted benzylamine; similar steric bulk.
Norketamine	NMDA Antagonist	Primary amine metabolite of ketamine; validates activity of primary amines.[2]

Primary Biological Targets[2]

N-Methyl-D-Aspartate (NMDA) Receptor

Mechanism: Non-competitive Antagonism (Pore Blocker) The primary predicted target is the PCP binding site located within the ion channel pore of the NMDA receptor.[2]

- Binding Mode: The basic amine (protonated at physiological pH) mimics the cation of
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, binding deep within the channel pore. The lipophilic cyclohexyl and 2-fluorophenyl groups interact with hydrophobic pockets (likely involving residues such as Asn616 and Val644 in the GluN1/GluN2 subunits), stabilizing the "trapped" open-channel state.[2]
- Effect of 2-Fluoro Substitution: In analogs like 2-Fluorodeschloroketamine (2-FDCK), the 2-fluoro group maintains potency comparable to the chloro-parent while altering metabolic clearance.[2] It provides electron-withdrawing character without significant steric hindrance.
[2]

- **Primary Amine Context:** While tertiary (PCP) and secondary (Ketamine) amines are classic, primary amines (e.g., Norketamine) retain significant NMDA affinity, often with slower dissociation kinetics (trapping block).[\[2\]](#)

Monoamine Transporters (DAT, NET)

Mechanism: Reuptake Inhibition The ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">

-cyclohexylbenzylamine scaffold is structurally congruent with monoamine reuptake inhibitors.

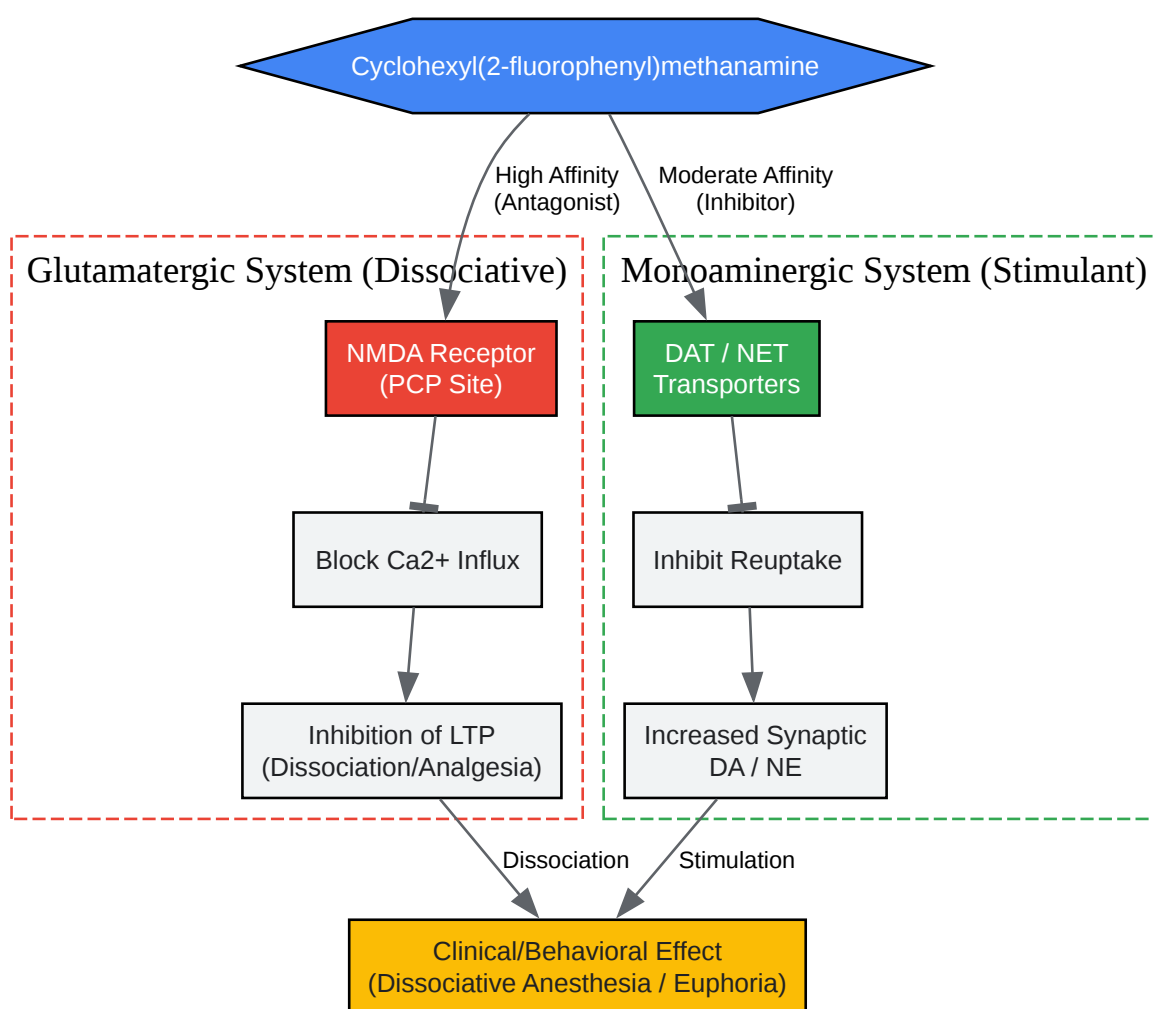
- **Dopamine Transporter (DAT):** The bulky hydrophobic groups flanking the amine are characteristic of DAT inhibitors.[\[2\]](#) The absence of an N-methyl group (primary amine) may favor Norepinephrine Transporter (NET) affinity over DAT, similar to amphetamine SAR, but the bulky cyclohexyl group pushes selectivity back towards DAT/SERT.[\[2\]](#)
- **Functional Outcome:** Inhibition of reuptake leads to elevated synaptic concentrations of dopamine and norepinephrine, contributing to psychostimulant effects.[\[2\]](#)

Sigma Receptors ()

Mechanism: Agonism/Modulation Sigma receptors bind promiscuously to amines flanked by hydrophobic regions.[\[2\]](#) The "N-substituted phenyl-cyclohexyl" motif is a classic sigma pharmacophore.[\[2\]](#) Interaction here could modulate calcium signaling and potentiate the behavioral effects of NMDA antagonism.[\[2\]](#)

Mechanistic Pathway Visualization

The following diagram illustrates the dual-action mechanism on glutamatergic and dopaminergic systems.



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Caption: Dual-mechanism pathway showing NMDA receptor antagonism and monoamine reuptake inhibition leading to combined dissociative and stimulant effects.[2]

Experimental Protocols for Target Validation

To empirically validate these targets, the following self-validating protocols are recommended.

Radioligand Binding Assay (NMDA - PCP Site)

Objective: Determine the affinity (ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">

) of the compound for the NMDA receptor channel pore.

- Tissue Preparation: Use rat forebrain membrane homogenates (rich in NMDA receptors).[\[2\]](#)

- Radioligand: `ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">`

-MK-801 (Dizocilpine), a high-affinity specific antagonist for the PCP site.

- Non-Specific Binding: Define using `ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">`

unlabelled PCP or Ketamine.

- Incubation:
 - Incubate membranes with `ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">`

-MK-801 and varying concentrations (

to

) of **Cyclohexyl(2-fluorophenyl)methanamine**.

- Buffer: 50 mM Tris-HCl (pH 7.4) + `ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">`

Glutamate +

Glycine (to open the channel, allowing access to the PCP site). Critical Step: MK-801 binding is use-dependent; agonists are required.[\[2\]](#)

- Filtration: Rapid filtration through Whatman GF/B filters pre-soaked in 0.3% polyethylenimine.[\[2\]](#)
- Analysis: Measure radioactivity via liquid scintillation counting. Plot displacement curves to calculate `ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">`

and derive

using the Cheng-Prusoff equation.

Functional Electrophysiology (Whole-Cell Patch Clamp)

Objective: Confirm functional antagonism and voltage-dependence (characteristic of pore blockers).

- Cell Line: HEK293 cells transiently transfected with GluN1 and GluN2A/2B subunits.[\[2\]](#)
- Recording Solution:ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">

-free extracellular solution containing

Glutamate and

Glycine.

- Protocol:
 - Clamp voltage at ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">
 - .
 - Apply Glutamate/Glycine to elicit stable inward current.[\[2\]](#)
 - Co-apply **Cyclohexyl(2-fluorophenyl)methanamine**.[\[1\]](#)[\[2\]](#) Observe current decay.[\[2\]](#)
 - Voltage Ramp: Perform voltage ramps from
 - to
 - .
- Validation Criteria: A "J-shaped" I-V curve (stronger block at hyperpolarized potentials, relief of block at depolarized potentials) confirms the mechanism as an open-channel blocker.[\[2\]](#)

Toxicology & Metabolic Considerations

Metabolic Stability

The primary amine is susceptible to:

- N-Acetylation: A potential minor pathway.[\[2\]](#)
- Oxidative Deamination: Mediated by MAO-A/B, converting the amine to an aldehyde/ketone. [\[2\]](#)
- Ring Hydroxylation: CYP450-mediated hydroxylation of the cyclohexyl ring (typically at C3 or C4 positions) is a major clearance pathway for arylcyclohexylamines.[\[2\]](#)

Toxicity Risks[\[2\]](#)

- Excitotoxicity: Chronic NMDA antagonism can lead to compensatory upregulation of glutamate receptors, posing risks of "Olney's Lesions" (neurotoxicity) upon cessation or high dosing.[\[2\]](#)
- Cardiovascular: DAT/NET inhibition implies sympathomimetic toxicity (tachycardia, hypertension).[\[2\]](#)

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